

"5-bromo-1-(2-methoxyphenyl)-1H-tetrazole" molecular weight

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Compound of Interest

Compound Name: 5-bromo-1-(2-methoxyphenyl)-1H-tetrazole

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An In-depth Technical Guide on 5-bromo-1-(2-methoxyphenyl)-1H-tetrazole

For researchers, scientists, and drug development professionals, a precise understanding of a compound's physicochemical properties is fundamental. This guide provides a detailed analysis of the molecular weight of **5-bromo-1-(2-methoxyphenyl)-1H-tetrazole**, a substituted tetrazole derivative of interest in medicinal chemistry.

Molecular Structure and Formula

The chemical structure of **5-bromo-1-(2-methoxyphenyl)-1H-tetrazole** consists of a tetrazole ring substituted with a bromo group and a 2-methoxyphenyl group. Based on available chemical information, the molecular formula for a closely related compound, 5-(2-bromo-5-methoxyphenyl)-1h-1,2,3,4-tetrazole, is determined to be $C_8H_7BrN_4O$ ^[1]. This formula forms the basis for the molecular weight calculation.

Quantitative Data: Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The table below outlines the atomic composition of **5-bromo-1-(2-methoxyphenyl)-1H-tetrazole** and the atomic weights of each element.

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	8	12.011[2][3][4]	96.088
Hydrogen	H	7	1.008[5][6][7][8]	7.056
Bromine	Br	1	79.904[9][10][11][12][13]	79.904
Nitrogen	N	4	14.007[14][15][16][17][18]	56.028
Oxygen	O	1	15.999[19][20][21][22][23]	15.999
Total	255.075			

The calculated molecular weight of **5-bromo-1-(2-methoxyphenyl)-1H-tetrazole** is 255.075 g/mol .

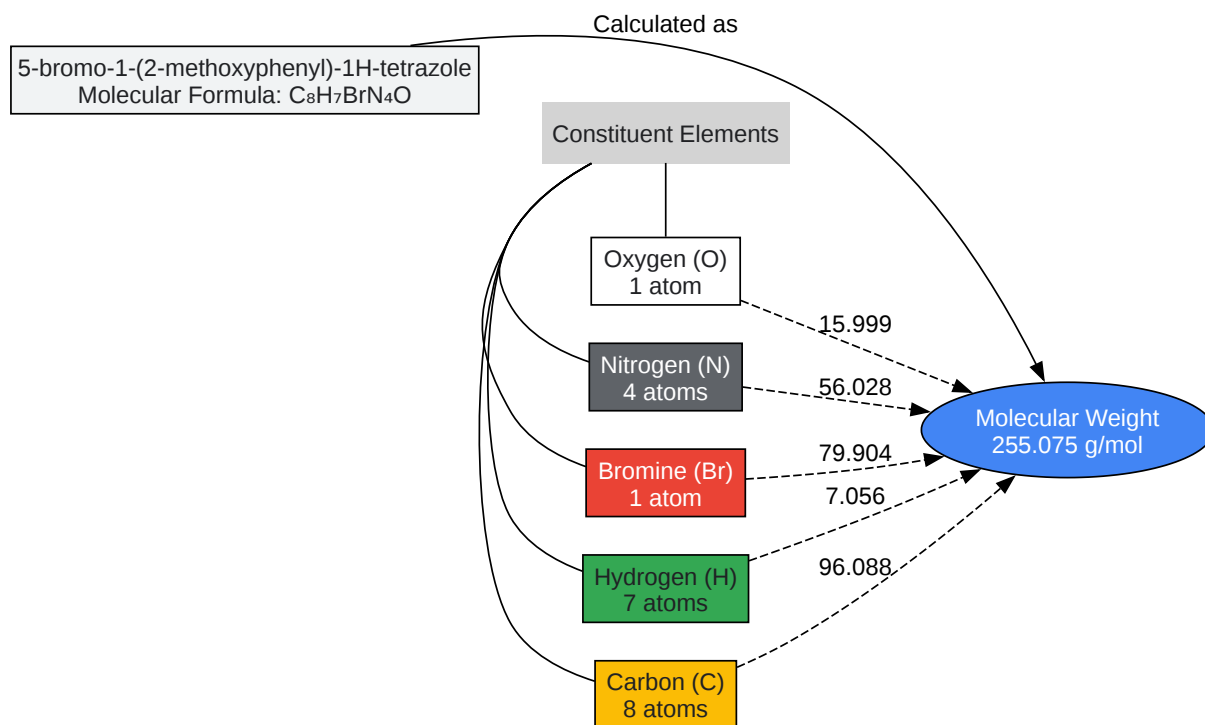
Experimental Protocols and Further Data

Detailed experimental protocols for the synthesis, purification, and analysis of **5-bromo-1-(2-methoxyphenyl)-1H-tetrazole** are crucial for its application in research and development. While general methods for the synthesis of substituted tetrazoles are established in the literature, specific protocols for this particular compound were not available in the initial search. Further literature review of synthetic organic chemistry journals and patent databases may provide specific procedural details.

Similarly, information regarding the compound's involvement in specific signaling pathways is not readily available and would necessitate dedicated biological screening and mechanism of action studies.

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the constituent elements and the final calculated molecular weight of the compound.



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Molecular weight calculation workflow.

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